

Essential Safety and Logistical Information for Handling (Rac)-Tenofovir alafenamide-d5

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Compound of Interest

Compound Name: (Rac)-Tenofovir alafenamide-d5

Cat. No.: B2423890

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(Rac)-Tenofovir alafenamide-d5 is a deuterated analog of Tenofovir alafenamide, a potent antiviral drug. Although one Safety Data Sheet (SDS) classifies it as non-hazardous, it is prudent to handle it as a potent pharmaceutical compound due to its pharmacological activity and the potential for occupational health risks associated with such substances.^{[1][2]} This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for laboratory personnel.

Personal Protective Equipment (PPE)

Appropriate PPE is critical to minimize exposure when handling **(Rac)-Tenofovir alafenamide-d5**. The following table summarizes the recommended PPE for various laboratory activities involving this compound.

Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Disposable Nitrile Gloves (double-gloving recommended), Lab Coat, Safety Goggles with Side Shields, N95 Respirator
Solution Preparation and Handling	Disposable Nitrile Gloves, Lab Coat, Safety Goggles with Side Shields
General Laboratory Operations	Lab Coat, Safety Goggles, Disposable Nitrile Gloves

It is essential to always wash hands thoroughly after handling the compound, even when gloves have been worn.[3]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- All work with solid **(Rac)-Tenofovir alafenamide-d5** should be conducted in a designated area, preferably within a chemical fume hood or a ventilated balance safety enclosure to minimize inhalation exposure.[4][5]
- Ensure that an eyewash station and safety shower are readily accessible.[3]
- Before starting, verify that all necessary PPE is available and in good condition.

2. Weighing and Aliquoting:

- Perform weighing of the solid compound within a fume hood or a powder containment hood to prevent the dispersion of airborne particles.[5]
- Use dedicated spatulas and weighing papers.
- Handle the compound gently to avoid creating dust.

3. Solution Preparation:

- When dissolving the compound, add the solvent slowly to the solid to prevent splashing.
- If sonication is required, ensure the vial is securely capped.
- Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.[6]

4. Storage:

- Store **(Rac)-Tenofovir alafenamide-d5** in a tightly sealed container in a cool, dry, and well-ventilated area.[7][8]

- Keep it away from incompatible materials. The original container should be used for storage. [8]

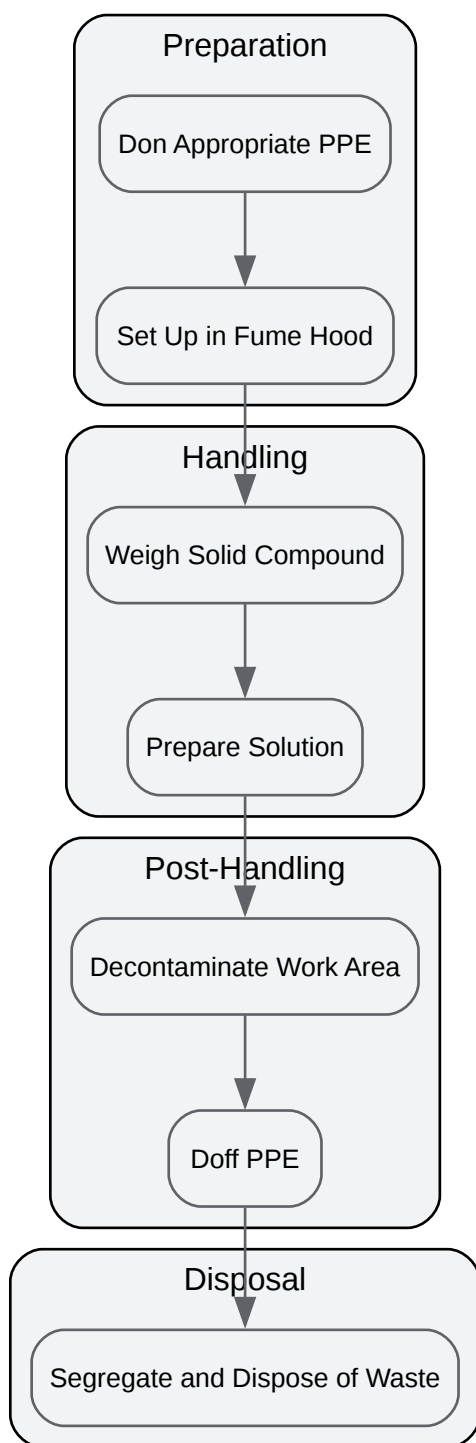
Disposal Plan

Proper disposal of **(Rac)-Tenofovir alafenamide-d5** and associated waste is crucial to prevent environmental contamination and accidental exposure.

- Solid Waste:
 - Contaminated items such as gloves, weighing papers, and disposable lab coats should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste:
 - Solutions containing **(Rac)-Tenofovir alafenamide-d5** should be collected in a designated, sealed, and labeled hazardous waste container. Do not dispose of them down the drain.
- Empty Containers:
 - Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected as hazardous liquid waste. The rinsed container can then be disposed of according to institutional guidelines.
- Decontamination:
 - Work surfaces should be decontaminated after use with an appropriate cleaning agent.
- All waste must be disposed of in accordance with local, state, and federal regulations for chemical waste.

Experimental Workflow Diagram

The following diagram illustrates the key steps for the safe handling of **(Rac)-Tenofovir alafenamide-d5** in a laboratory setting.



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Caption: Workflow for Safe Handling of **(Rac)-Tenofovir alafenamide-d5**.

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References

- 1. tks | publisher, event organiser, media agency | Potent compound safety in the laboratory - tks | publisher, event organiser, media agency [teknoscienze.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. microbiozindia.com [microbiozindia.com]
- 4. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
- 5. Enhancing Pharmaceutical Laboratory Safety Starts with Every Operation - Erlab [erlab.com]
- 6. Safety Tips for Handling Laboratory Chemicals - Actylis Lab [actylislab.com]
- 7. Tenofovir Alafenamide Patient Drug Record | NIH [clinicalinfo.hiv.gov]
- 8. Tenofovir alafenamide (oral route) - Side effects & dosage - Mayo Clinic [mayoclinic.org]
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